

Application Notes and Protocols for Furmecyclox

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Compound of Interest

Compound Name: *Furmecyclox*

Cat. No.: *B1674282*

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Introduction

Furmecyclox is a systemic fungicide belonging to the furanilide chemical class. It is primarily known for its activity against a range of fungal pathogens. Understanding its solubility in common laboratory solvents is crucial for the preparation of stock solutions and for conducting various in vitro and in vivo studies. This document provides detailed application notes on the solubility of **Furmecyclox** and protocols for its dissolution.

Solubility of Furmecyclox

The solubility of **Furmecyclox** in various common laboratory solvents at 20°C is summarized in the table below. It is important to note that while some quantitative data is available, for many organic solvents, precise solubility values are not readily found in published literature. The information provided is based on available data and qualitative descriptions from commercial suppliers.

Solvent	Molar Mass (g/mol)	Density (g/mL at 20°C)	Solubility at 20°C
Water	18.02	1.000	300 mg/L[1]
Acetone	58.08	0.791	≥ 1000 mg/L[1]
Methanol	32.04	0.792	Readily Soluble*
Acetonitrile	41.05	0.786	Readily Soluble**
Ethanol	46.07	0.789	Data not available
Dimethyl Sulfoxide (DMSO)	78.13	1.100	Data not available
Dichloromethane (DCM)	84.93	1.330	Data not available
Ethyl Acetate	88.11	0.902	Data not available
Toluene	92.14	0.867	Data not available

*Qualitative assessment based on the availability of commercial solutions. **A commercial solution of **Furmecyclox** in acetonitrile is available, indicating good solubility.[2]

Experimental Protocols

Protocol for the Preparation of a Furmecyclox Stock Solution

This protocol outlines the steps for preparing a stock solution of **Furmecyclox** in a suitable organic solvent.

Materials:

- **Furmecyclox** (solid)
- Selected organic solvent (e.g., Acetone, Methanol, Acetonitrile)
- Analytical balance

- Volumetric flask (appropriate size)
- Spatula
- Pipettes
- Vortex mixer
- Ultrasonic bath
- Personal Protective Equipment (PPE): safety goggles, gloves, lab coat

Procedure:

- Pre-dissolution Steps:
 - Ensure all glassware is clean and dry.
 - Bring the **Furmecyclox** container and the selected solvent to room temperature.
- Weighing **Furmecyclox**:
 - Tare the analytical balance with a clean weigh boat or weighing paper.
 - Carefully weigh the desired amount of **Furmecyclox** using a spatula.
- Dissolution:
 - Transfer the weighed **Furmecyclox** to the volumetric flask.
 - Add a small amount of the selected solvent to the flask, enough to wet the solid.
 - Gently swirl the flask to initiate dissolution.
- Aiding Dissolution (if necessary):
 - If **Furmecyclox** does not readily dissolve, cap the flask and vortex the mixture for 30-60 seconds.

- For further assistance, place the flask in an ultrasonic bath for 5-10 minutes. This can help to break up any aggregates and enhance solubility.
- Final Volume Adjustment:
 - Once the **Furmecyclox** is completely dissolved, carefully add the solvent to the volumetric flask until the bottom of the meniscus reaches the calibration mark.
 - Cap the flask and invert it several times to ensure a homogenous solution.
- Storage:
 - Store the prepared stock solution in a tightly sealed, clearly labeled container.
 - For short-term storage, refrigeration (2-8 °C) is generally recommended. For long-term storage, consult the manufacturer's recommendations, which may include storage at -20°C.

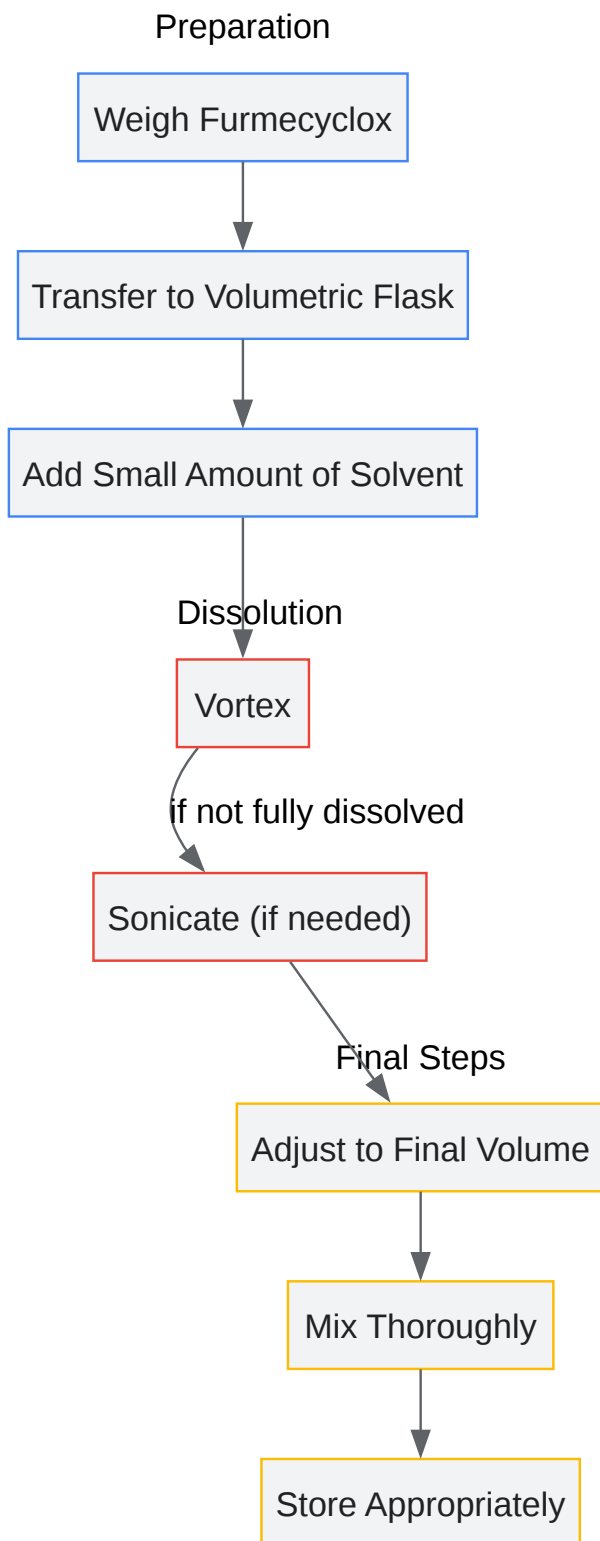
Safety Precautions:

- Always handle **Furmecyclox** and organic solvents in a well-ventilated fume hood.
- Wear appropriate PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Avoid inhalation of dust or vapors.
- In case of skin or eye contact, rinse immediately with plenty of water and seek medical advice.
- Consult the Safety Data Sheet (SDS) for **Furmecyclox** and the chosen solvent for detailed safety information.

Visualization of Experimental Workflow and Signaling Pathway

Experimental Workflow for Furmecyclox Solution Preparation

The following diagram illustrates the general workflow for preparing a standard solution of **Furmecyclox**.

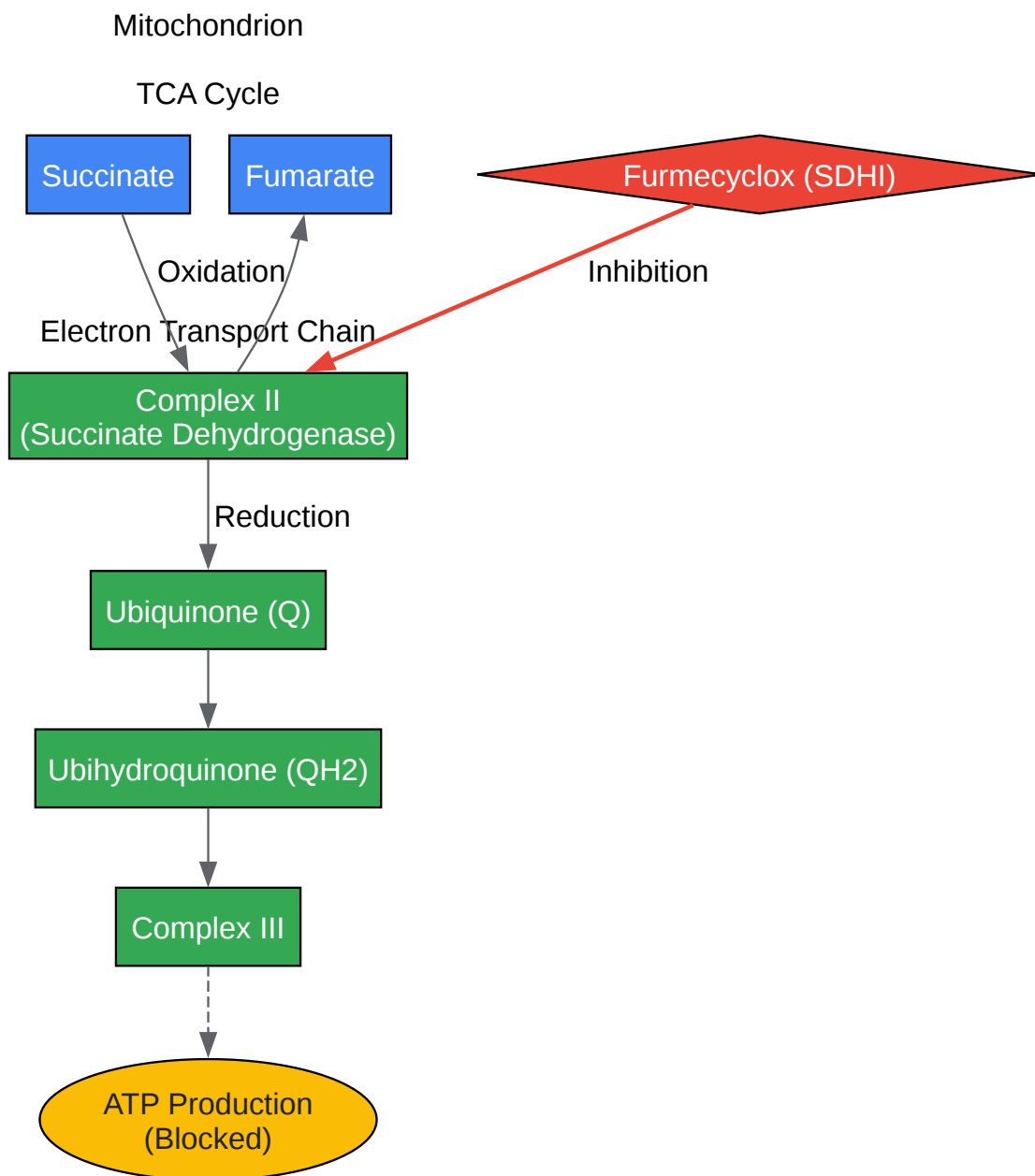


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Caption: Workflow for preparing a **Furmecyclox** solution.

Signaling Pathway of Furmecyclox as a Succinate Dehydrogenase Inhibitor (SDHI)

Furmecyclox is classified as a succinate dehydrogenase inhibitor (SDHI) fungicide. Its mode of action involves the disruption of the mitochondrial electron transport chain at Complex II (succinate dehydrogenase).^{[3][4][5][6][7]}



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Caption: Inhibition of Complex II by **Furmecyclox**.

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